

# lactamide safety data sheet and handling

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## Compound Focus: Lactamide

CAS No.: 2043-43-8

Cat. No.: S532337

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## Identification and Physical Properties

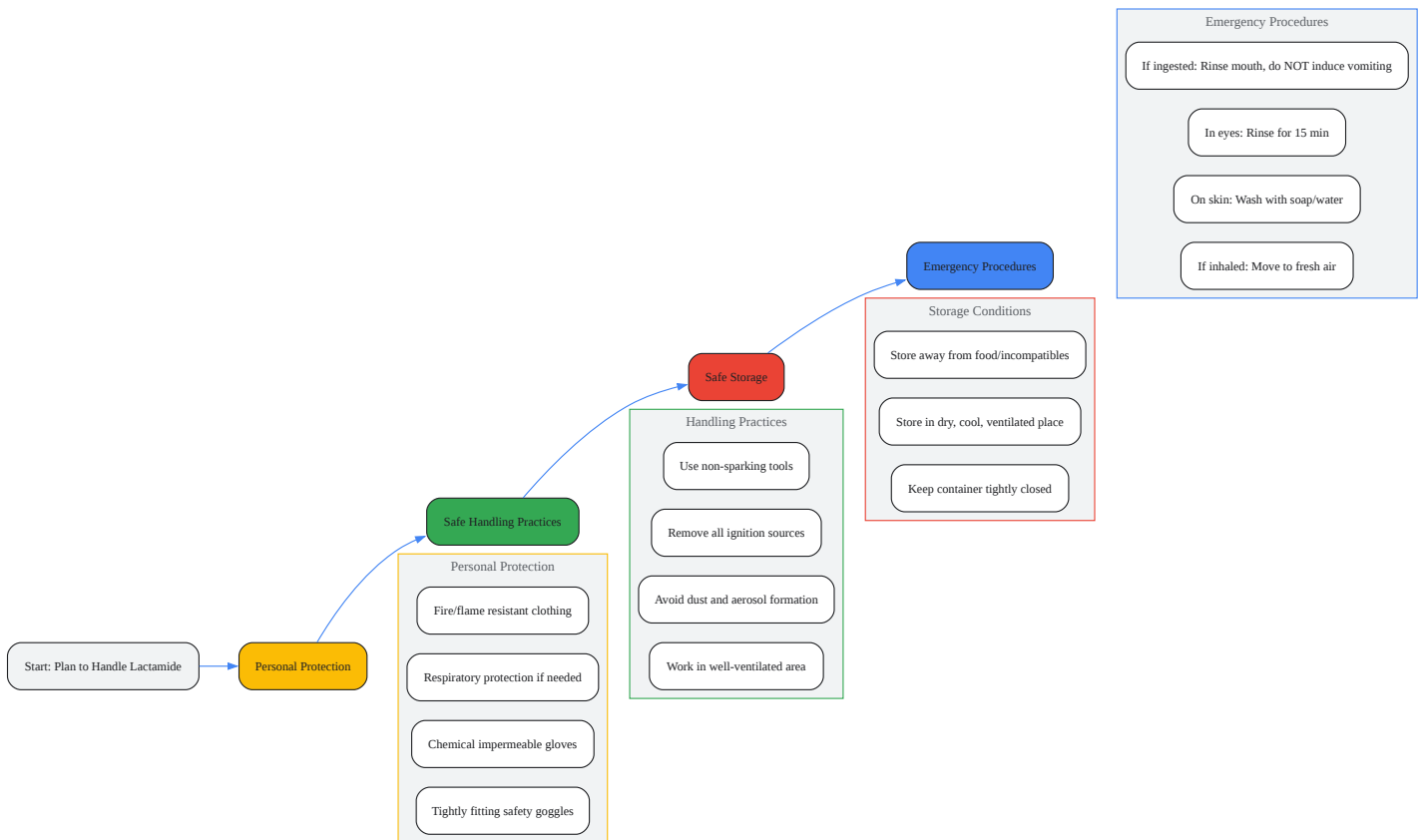
The table below summarizes the key identifying and physical property information for **Lactamide**.

Property	Description
Chemical Name	Lactamide [1] [2]
Synonyms	2-Hydroxypropanamide; Lactic acid amide [1] [2]
CAS Number	2043-43-8 [1] [3]
EC Number	218-049-3 [1]
Molecular Formula	$C_3H_7NO_2$ [1] [2] [3]
Molecular Weight	89.09 g/mol [1] [2] [3]
Physical Description	White crystalline solid [2]
Melting Point	73-76 °C (163-169 °F) [1] [2]
Boiling Point	281.9 °C at 760 mmHg [1]
Flash Point	124.3 °C [1]

## Hazards, Prevention, and Control

The official safety data sheet for **Lactamide** states that **no hazard classification data is available** [1]. This means the specific health and environmental hazards have not been fully characterized. The following precautionary measures are recommended for safe handling.

## Lactamide Safety and Handling Protocol



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### **Lactamide** Safety and Handling Protocol

## Exposure Controls and Personal Protection

- **Eye/Face Protection:** Wear tightly fitting safety goggles [1].
- **Skin Protection:** Wear fire/flame-resistant and impervious clothing. Handle with chemical-impermeable gloves [1].
- **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator [1].
- **General Hygiene:** Wash and dry hands after handling [1].

## Safe Handling and Storage

- **Handling:** Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid forming dust and aerosols. Use non-sparking tools and prevent fire from electrostatic discharge [1].
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from foodstuff containers or incompatible materials [1].

## First Aid and Firefighting Measures

### First Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical [1].

- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a doctor [1].
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes and consult a doctor [1].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately [1].

## Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam [1].
- **Special Hazards:** No specific data available [1].
- **Advice for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary [1].

## Critical Data Gaps and Disclaimer

A significant portion of the safety data for **Lactamide** is listed as "no data available" [1]. This includes critical information such as:

- **Hazard Classification and Pictograms**
- **Acute Toxicity** (oral, inhalation, dermal)
- **Skin Corrosion/Irritation** and **Serious Eye Damage/Irritation**
- **Carcinogenicity** and **Reproductive Toxicity**
- **Ecological Toxicity**

This technical guide is based on an available Safety Data Sheet and is **for informational and R&D purposes only**. It is not intended for diagnostic or therapeutic use [3]. For safe laboratory practice, you should consult the specific SDS from your chemical supplier for the most accurate and lot-specific data.

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## References

1. - LACTAMIDE Safety Data Sheet [chemicalbook.com]

2. - Wikipedia Lactamide [en.wikipedia.org]

3. | CAS 2043-43-8 | SCBT - Santa Cruz Biotechnology Lactamide [scbt.com]

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